

Solubility and miscibility of phenyl vinyl ether in organic solvents

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Compound of Interest

Compound Name: Phenyl vinyl ether

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An In-depth Technical Guide on the Solubility and Miscibility of **Phenyl Vinyl Ether** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and miscibility of **phenyl vinyl ether** (PVE) in a range of common organic solvents. Due to a lack of extensive, publicly available quantitative data, this guide synthesizes information from general chemical principles, data on structurally analogous compounds, and qualitative observations from scientific literature. It is designed to offer researchers, scientists, and drug development professionals a robust framework for understanding and predicting the behavior of **phenyl vinyl ether** in various solvent systems. This document also includes detailed experimental protocols for determining solubility and miscibility, alongside a logical workflow diagram to guide laboratory practice.

Introduction to Phenyl Vinyl Ether

Phenyl vinyl ether (CAS No. 766-94-9), with the molecular formula C_8H_8O , is an organic compound featuring a vinyl group and a phenyl group linked by an ether oxygen.^[1] It is a colorless liquid with a characteristic sweet odor.^[1] PVE is a versatile monomer used in the synthesis of specialty polymers and copolymers, and it also serves as an intermediate in

organic synthesis.^[1] Understanding its solubility and miscibility is critical for its application in polymerization reactions, formulation development, and purification processes.

Predicted Solubility and Miscibility of Phenyl Vinyl Ether

Direct quantitative solubility data for **phenyl vinyl ether** in a wide array of organic solvents is not readily available in published literature. However, based on its chemical structure—an aromatic ether—and the principle of "like dissolves like," a qualitative and predictive assessment of its solubility and miscibility can be made. Ethers are generally soluble in a broad range of organic solvents, particularly nonpolar and moderately polar aprotic solvents.

Table 1: Predicted Qualitative Solubility and Miscibility of **Phenyl Vinyl Ether** in Common Organic Solvents

Solvent Class	Solvent	Predicted Solubility/Miscibility	Rationale
Polar Protic	Methanol	Partially Miscible	The ether oxygen can act as a hydrogen bond acceptor, but the large nonpolar phenyl and vinyl groups limit miscibility with highly polar, protic solvents. A study on the PVE-methanol complex confirms interaction. [2]
Ethanol	Partially Miscible	Similar to methanol, limited by the nonpolar character of the bulk of the molecule.	
Water	Immiscible/Slightly Soluble	The hydrophobic nature of the phenyl and vinyl groups dominates, leading to very low solubility in water.	
Polar Aprotic	Acetone	Miscible	The polarity is intermediate, and it is a good solvent for many ethers.
Acetonitrile	Miscible	A common polar aprotic solvent that is expected to be miscible with PVE.	

Dimethyl Sulfoxide (DMSO)	Miscible	A strong polar aprotic solvent capable of dissolving a wide range of organic compounds.	
N,N-Dimethylformamide (DMF)	Miscible	Another versatile polar aprotic solvent that should readily dissolve PVE.	
Tetrahydrofuran (THF)	Miscible	As an ether itself, THF is expected to be fully miscible with PVE.	
Nonpolar	Toluene	Miscible	The aromatic nature of toluene makes it an excellent solvent for the aromatic phenyl vinyl ether. Poly(phenyl vinyl ether) has been shown to be soluble in toluene.
Benzene	Miscible	Similar to toluene, the aromatic character promotes miscibility. Ethers, in general, are highly soluble in benzene.[3]	
Diethyl Ether	Miscible	As a simple ether, it is expected to be fully miscible with another ether like PVE.	
Hexane	Miscible	The nonpolar nature of hexane should allow for good	

		miscibility with the largely nonpolar PVE molecule.
Chloroform	Miscible	Ethers are generally highly soluble in chloroform. ^[3]
Dichloromethane	Miscible	A common chlorinated solvent that is a good solvent for a wide range of organic compounds, including ethers.

Experimental Protocols for Determining Solubility and Miscibility

For precise and quantitative determination of the solubility and miscibility of **phenyl vinyl ether**, the following experimental protocols are recommended.

Protocol for Determining Qualitative Solubility

This method provides a rapid assessment of whether a substance is soluble, partially soluble, or insoluble in a given solvent at a specific concentration.

Materials:

- **Phenyl vinyl ether**
- A selection of organic solvents (as listed in Table 1)
- Small test tubes (e.g., 13x100 mm)
- Calibrated pipettes or micropipettes
- Vortex mixer

- Safety glasses, gloves, and lab coat

Procedure:

- Add a specific volume of the solvent (e.g., 1 mL) to a clean, dry test tube.
- Add a small, measured amount of **phenyl vinyl ether** (e.g., 50 μ L, which corresponds to approximately 5% v/v) to the solvent.
- Vigorously agitate the mixture using a vortex mixer for 30-60 seconds.
- Visually inspect the mixture against a well-lit background.
 - Soluble: A clear, homogeneous solution with no visible particles or phase separation.
 - Partially Soluble: The solution appears cloudy, or a portion of the solute remains undissolved.
 - Insoluble: The solute forms a separate layer or remains as distinct droplets.
- Record the observations. For more detailed analysis, the amount of solute can be incrementally increased to determine the approximate saturation point.

Protocol for Determining Quantitative Solubility (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a solvent.

Materials:

- **Phenyl vinyl ether**
- Selected organic solvents
- Scintillation vials or sealed flasks
- Orbital shaker or rotator in a temperature-controlled environment

- Analytical balance
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Syringes and filters (e.g., 0.45 μm PTFE)

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **phenyl vinyl ether** to a known volume of each solvent in separate sealed vials.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the vials to stand undisturbed in the temperature-controlled environment for several hours to allow any undissolved solute to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it to remove any undissolved micro-droplets.
- Dilute the filtered aliquot with a known volume of a suitable solvent.
- Analyze the concentration of **phenyl vinyl ether** in the diluted sample using a pre-calibrated GC or HPLC method.
- Calculate the original concentration in the saturated solution to determine the solubility in units such as g/L or mol/L.

Protocol for Determining Miscibility

This protocol is used to determine if two liquids are miscible in all proportions.

Materials:

- **Phenyl vinyl ether**
- Selected organic solvents

- Graduated cylinders or volumetric flasks
- Sealed glass containers

Procedure:

- Prepare several mixtures of **phenyl vinyl ether** and the test solvent in varying proportions (e.g., 10:90, 25:75, 50:50, 75:25, 90:10 by volume) in sealed glass containers.
- Agitate each mixture thoroughly.
- Allow the mixtures to stand at a constant temperature and observe for any phase separation over a period of time (e.g., 24 hours).
- If all mixtures remain as a single, clear phase, the two liquids are considered miscible. If any mixture forms two distinct layers, they are immiscible or partially miscible.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility and miscibility of **phenyl vinyl ether**.

Workflow for Solubility and Miscibility Determination.

Conclusion

While quantitative solubility data for **phenyl vinyl ether** remains sparse in the scientific literature, a strong predictive understanding of its behavior can be established based on its chemical structure and the known properties of ethers. **Phenyl vinyl ether** is expected to be miscible with a wide range of nonpolar and polar aprotic organic solvents, with limited miscibility in highly polar protic solvents like water. For applications requiring precise solubility data, the experimental protocols outlined in this guide provide a reliable framework for in-house determination. The provided workflow diagram serves as a practical tool for planning and executing these experimental investigations.

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